

Technical Guide: Physical Properties of Ethyl 2-bromopropionate-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-bromopropionate-d3

Cat. No.: B15141156

[Get Quote](#)

This technical guide provides a comprehensive overview of the known physical properties of **Ethyl 2-bromopropionate-d3**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Physical Properties

Deuterated compounds, such as **Ethyl 2-bromopropionate-d3**, are of significant interest in pharmaceutical research for their potential to alter metabolic profiles and pharmacokinetics.^[1] While specific experimental data for the deuterated form is limited, the physical properties are expected to be very similar to its non-deuterated counterpart, Ethyl 2-bromopropionate. The primary difference lies in the molecular weight due to the substitution of three hydrogen atoms with deuterium.

Data Summary

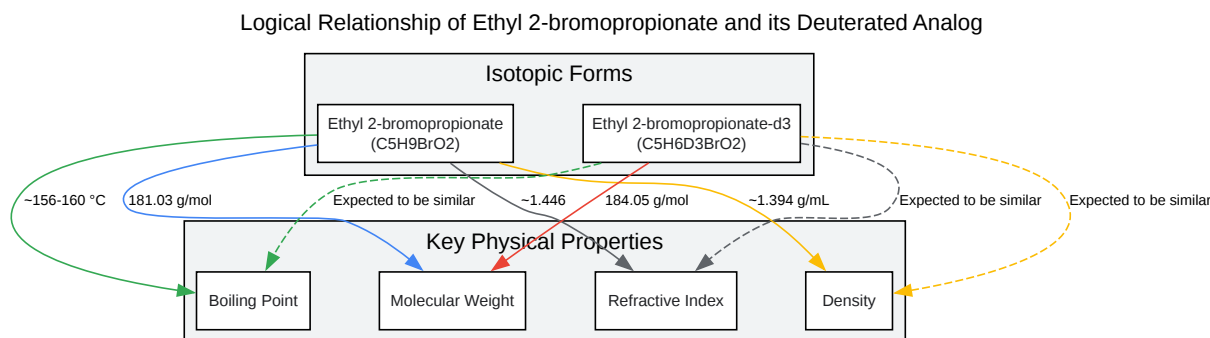
The following table summarizes the key physical properties for both **Ethyl 2-bromopropionate-d3** and its non-deuterated analog.

Property	Ethyl 2-bromopropionate-d3	Ethyl 2-bromopropionate
Molecular Formula	C5H6D3BrO2[1]	C5H9BrO2[2][3][4][5][6][7]
Molecular Weight	184.05 g/mol [1]	181.03 g/mol [2][3][5][6]
CAS Number	1398066-14-2[1]	535-11-5[4][5][6][7][8]
Appearance	-	Clear to light yellow liquid[5][9]
Boiling Point	-	156-160 °C[4][5][6]
Density	-	1.394 g/mL at 25 °C[4][6]
Refractive Index	-	n20/D 1.446[4][6]

Note: Properties for **Ethyl 2-bromopropionate-d3**, other than molecular weight and formula, are inferred from the non-deuterated form due to a lack of specific experimental data.

Logical Relationship of Deuteration

The following diagram illustrates the relationship between the standard and deuterated forms of Ethyl 2-bromopropionate and their fundamental physical characteristics.



[Click to download full resolution via product page](#)

Caption: Isotopic relationship and physical properties.

Experimental Protocols

While specific experimental data for **Ethyl 2-bromopropionate-d3** is not widely published, the following outlines standard methodologies for determining the key physical properties of a liquid organic compound.

1. Determination of Boiling Point

- Apparatus: A distillation setup including a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- Procedure:
 - A small volume of the sample is placed in the round-bottom flask with a few boiling chips.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head.
 - The flask is gently heated.
 - The temperature at which the liquid boils and its vapor condenses and drips into the receiving flask is recorded as the boiling point. The atmospheric pressure should also be recorded as it affects the boiling point.

2. Determination of Density

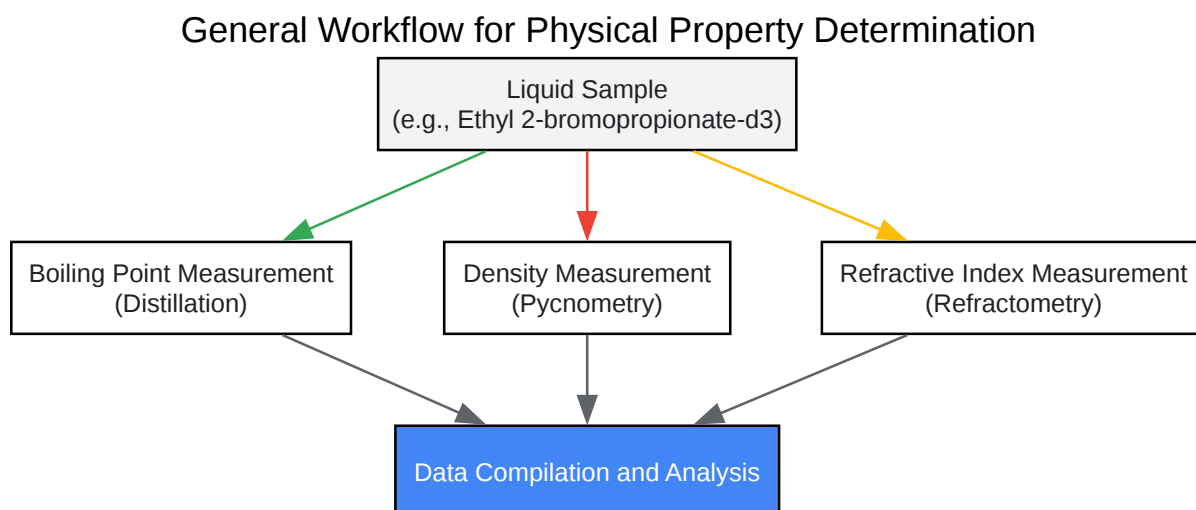
- Apparatus: A pycnometer (a small glass flask of a known volume) and an analytical balance.
- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with the sample liquid, ensuring no air bubbles are present, and weighed again. The temperature of the liquid is recorded.
 - The weight of the liquid is determined by subtraction.

- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

3. Determination of Refractive Index

- Apparatus: A refractometer (e.g., an Abbe refractometer).
- Procedure:
 - The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
 - A few drops of the sample are placed on the prism of the refractometer.
 - The prism is closed, and the light source is adjusted.
 - The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
 - The refractive index is read from the scale. The temperature is also recorded as the refractive index is temperature-dependent.

The following diagram illustrates a generalized workflow for the physical characterization of a liquid chemical sample.



[Click to download full resolution via product page](#)

Caption: Workflow for physical property analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Ethyl 2-bromopropionate | C₅H₉BrO₂ | CID 79040 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. ethyl (2R)-2-bromopropanoate | C₅H₉BrO₂ | CID 7003709 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Ethyl 2-bromopropionate | 535-11-5 [chemicalbook.com]
- 5. Ethyl 2-Bromopropionate, Ethyl 2-Bromo ISO Butyrate - Ethyl Bromide [yogienterprise.com]
- 6. Ethyl 2-bromopropionate CAS#: 535-11-5 [m.chemicalbook.com]
- 7. DL-Ethyl 2-bromopropionate, 99% | Fisher Scientific [fishersci.ca]
- 8. Ethyl 2-bromopropionate - [sigmaaldrich.com]
- 9. cymitquimica.com [cymitquimica.com]
- To cite this document: BenchChem. [Technical Guide: Physical Properties of Ethyl 2-bromopropionate-d₃]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15141156#ethyl-2-bromopropionate-d3-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com